

GSK864 Storage and Handling Specifications

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Compound Focus: GSK864

Cat. No.: S529511

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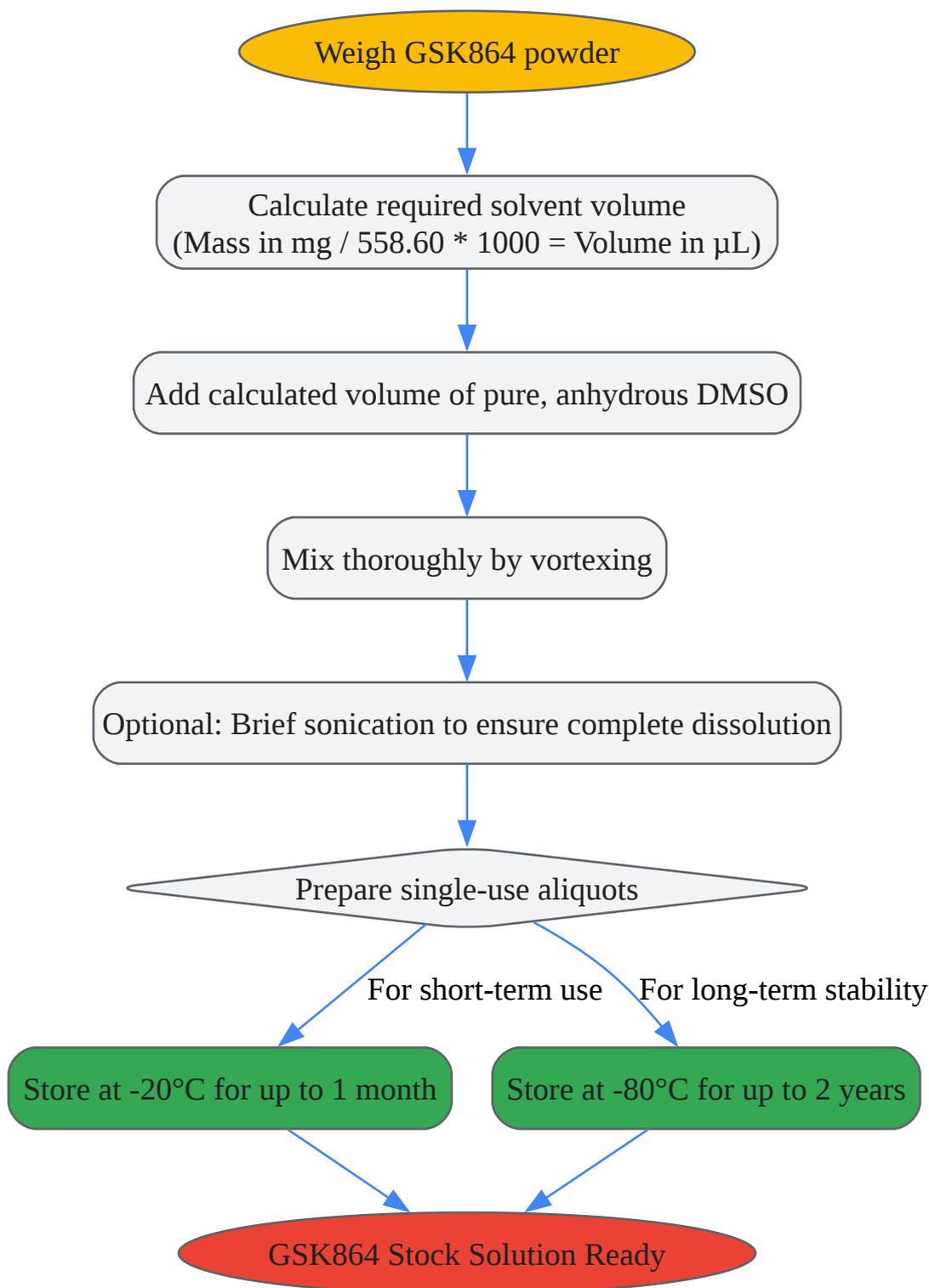
The table below summarizes the key storage and handling parameters for **GSK864** based on manufacturer datasheets and supplier information [1] [2] [3].

Parameter	Specification	Additional Notes
Physical Form	Solid (light brown to brown or white to off-white powder) [1] [3]	

| **Recommended Storage (Powder)** | **Short-term:** -20°C or 0°C [1] [4] [3] **Long-term:** -20°C [1] [3] | Keep container tightly sealed in a cool, well-ventilated area, and desiccated [2] [4]. | | **Recommended Storage (Solution)** | **Short-term:** -20°C for 1 month [1] [3] **Long-term:** -80°C for 6 months to 2 years [1] [3] | Use newly opened, hygroscopic DMSO [1]. | | **Solubility (DMSO)** | ~100 mg/mL (~179 mM) [1] [3] [5] | Sonication may be needed [1]. | | **Shipping Condition** | Room temperature [3] [5] | Suppliers indicate it is stable at ambient temperature for several days during shipping [3]. |

Experimental Protocols and In Vivo Formulation

Preparing stock solutions correctly is critical for experimental success. Below is a standard protocol for preparing a 10 mM stock solution in DMSO, adapted from supplier recommendations [1] [3].



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For **in vivo studies**, the following formulations have been reported to achieve concentrations of ≥ 2.5 mg/mL (4.48 mM) [1] [3]:

- **Formulation 1 (Clear solution):** 10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline. Add co-solvents sequentially in this order [1] [3].
- **Formulation 2 (Suspension):** 10% DMSO + 90% (20% SBE- β -CD in Saline). Requires ultrasonication [1] [3].

Troubleshooting Common Issues

Here are solutions to some potential problems you might face in the lab:

- **Problem: Powder does not fully dissolve in DMSO.**
 - **Solution:** Ensure you are using freshly opened, anhydrous DMSO. Briefly vortex and sonicate the mixture. The solubility is approximately 100 mg/mL, so verify your concentration does not exceed this limit [1] [3] [5].
- **Problem: Precipitation occurs in biological assays after dilution from a DMSO stock.**
 - **Solution:** This is a common issue. When adding the compound to aqueous buffers or media, ensure the final DMSO concentration is kept low (typically $\leq 0.1-1\%$). Add the DMSO stock to the media while vortexing to facilitate even dispersion.
- **Problem: Suspected compound degradation or loss of activity over time.**
 - **Solution:** Adhere strictly to recommended storage conditions. Always prepare single-use aliquots to minimize freeze-thaw cycles. For the powder, store desiccated at -20°C . For stock solutions, for long-term stability (up to 2 years), store at -80°C [1] [3].
- **Problem: Handling and safety concerns.**
 - **Solution:** **GSK864** is classified as **Acute Toxicity (Category 4, Oral)** and is **very toxic to aquatic life**. Always wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Avoid generating dust/aerosols. Use in a well-ventilated area and collect waste for disposal according to local regulations [2].

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References

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3. | IDH | CAS 1816331-66-4 | Buy GSK from Supplier... 864 GSK 864 [invivochem.com]
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